

Literature review on the synthesis of Sodium 4-bromobutane-1-sulphonate.

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Compound of Interest

Compound Name: Sodium 4-bromobutane-1-sulphonate

Cat. No.: B3053404

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Synthesis of Sodium 4-bromobutane-1-sulfonate: A Technical Review

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis of Sodium 4-bromobutane-1-sulfonate, a valuable intermediate in organic synthesis. The document details the primary synthetic methodologies, presents key data in a structured format, and visualizes the reaction pathways and experimental workflows.

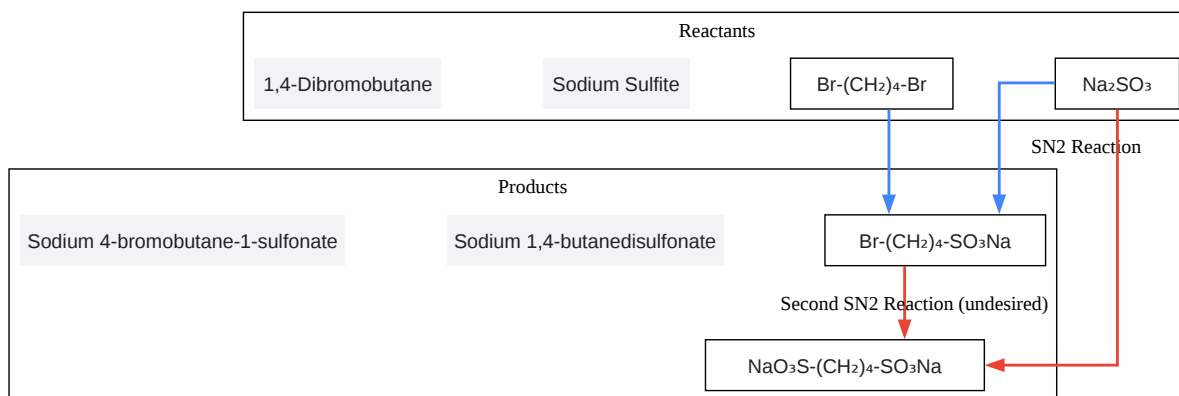
Introduction

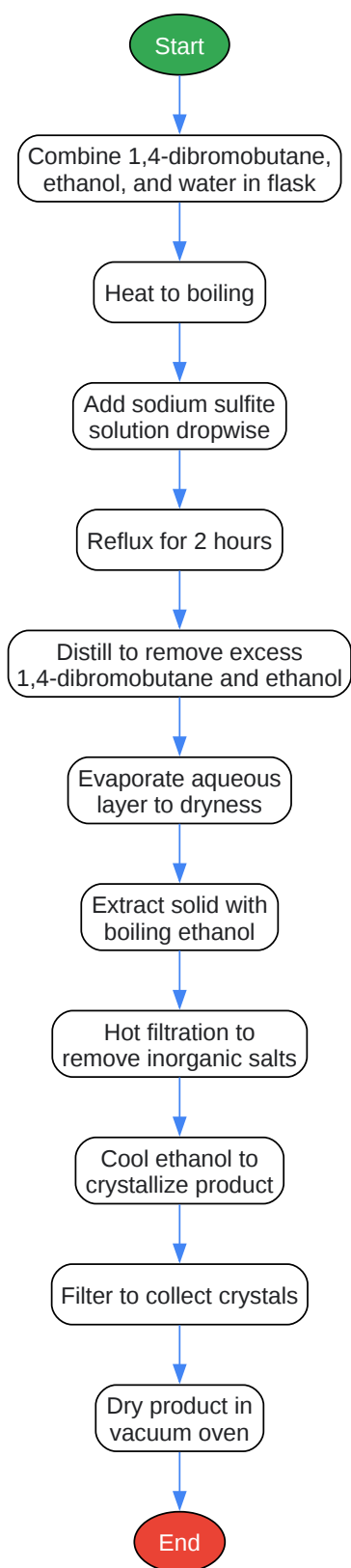
Sodium 4-bromobutane-1-sulfonate (CAS No. 53535-08-3) is a bifunctional molecule containing both a terminal bromine atom and a sulfonate salt.^{[1][2]} This structure makes it a useful building block in the synthesis of more complex molecules, particularly in the development of pharmaceuticals and specialty chemicals. The sulfonate group can impart increased water solubility, while the bromo group provides a reactive site for nucleophilic substitution reactions. This review focuses on the most plausible and documented synthetic route, the nucleophilic substitution of a dihaloalkane with sodium sulfite.

Synthetic Pathway and Mechanism

The most direct and established method for the synthesis of alkyl sulfonates is the reaction of an alkyl halide with a sulfite salt. In the case of Sodium 4-bromobutane-1-sulfonate, this involves the reaction of 1,4-dibromobutane with sodium sulfite. The reaction proceeds via a standard SN2 mechanism, where the sulfite ion acts as the nucleophile.

A critical challenge in this synthesis is the potential for a second substitution reaction, leading to the formation of the byproduct sodium 1,4-butanedisulfonate. To favor the desired monosulfonation, a significant excess of 1,4-dibromobutane is utilized. This statistical control ensures that the concentration of the monosubstituted product remains low relative to the unreacted 1,4-dibromobutane, thus minimizing the rate of the second substitution.





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References

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- 2. CAS No.53535-08-3,sodium 4-bromobutane-1-sulphonate Suppliers [lookchem.com]
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